

An In-depth Technical Guide to the Physical Characteristics of Deuterated Adipic Acid

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Compound of Interest

Compound Name: Adipic acid-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of deuterated adipic acid. The information is tailored for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds. This document presents quantitative data in a structured format, details relevant experimental protocols, and includes visualizations to clarify workflows.

Deuterated adipic acid, a stable isotope-labeled version of adipic acid, serves as a valuable tool in various scientific applications, including metabolic research, pharmacokinetic studies, and as an internal standard in analytical chemistry. Understanding its physical properties is crucial for its effective application.

Quantitative Physical Characteristics

The physical properties of deuterated adipic acid are comparable to its non-deuterated counterpart, with slight variations arising from the increased mass of deuterium. The following table summarizes the key physical characteristics of both adipic acid and its deuterated form (adipic acid-d10).

Physical Characteristic	Adipic Acid (Non-deuterated)	Deuterated Adipic Acid (Adipic acid-d10)
Molecular Formula	C ₆ H ₁₀ O ₄	C ₆ D ₁₀ O ₄
Molecular Weight	146.14 g/mol	156.20 g/mol
Appearance	White crystalline solid	White solid
Melting Point	151-154 °C[1][2]	151-154 °C
Boiling Point	337.5 °C (decomposes)[1][2]	265 °C at 100 mmHg
Density	1.36 g/cm ³ at 25 °C[2]	Data not readily available; expected to be slightly higher than adipic acid.
Solubility in Water	Moderately soluble; solubility increases with temperature.	2.86 mg/mL (requires sonication)
Solubility in Organic Solvents	Soluble in methanol, ethanol, and acetone.	Soluble in DMSO (100 mg/mL, requires sonication).
Isotopic Purity	Not Applicable	≥98 atom % D

Experimental Protocols

Detailed methodologies are essential for the accurate determination of the physical characteristics of chemical compounds. Below are standard experimental protocols for key physical property measurements.

1. Melting Point Determination (Capillary Method)

- **Principle:** The melting point is the temperature at which a solid turns into a liquid at atmospheric pressure. For a pure crystalline solid, this transition occurs over a narrow temperature range.
- **Apparatus:** Melting point apparatus, capillary tubes, thermometer, mortar and pestle.
- **Procedure:**

- A small, finely powdered sample of the crystalline solid is packed into a thin-walled capillary tube, sealed at one end.
- The capillary tube is placed in a heating block or an oil bath within the melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range.

2. Boiling Point Determination (Thiele Tube Method)

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.
- Apparatus: Thiele tube, thermometer, small test tube, capillary tube, heating source (Bunsen burner or hot plate), mineral oil.
- Procedure:
 - A small amount of the liquid is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
 - The test tube is attached to a thermometer and immersed in a Thiele tube containing mineral oil.
 - The Thiele tube is gently heated, and as the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - The heating is stopped, and the liquid is allowed to cool.

- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

3. Density Determination of a Solid (Pycnometer Method)

- Principle: Density is the mass of a substance per unit volume. For a solid powder, the volume can be determined by the displacement of a liquid in which the solid is insoluble.
- Apparatus: Pycnometer (a specific gravity bottle), analytical balance, a liquid of known density in which the solid is insoluble.
- Procedure:
 - The mass of the clean, dry, and empty pycnometer is determined.
 - A known mass of the solid powder is added to the pycnometer.
 - The pycnometer is filled with a liquid of known density, ensuring all air bubbles are removed.
 - The total mass of the pycnometer containing the solid and the liquid is measured.
 - The pycnometer is emptied, cleaned, dried, and then filled with only the liquid of known density, and its mass is determined.
 - The volume of the solid is calculated from the masses measured, and the density is then determined.

4. Solubility Determination

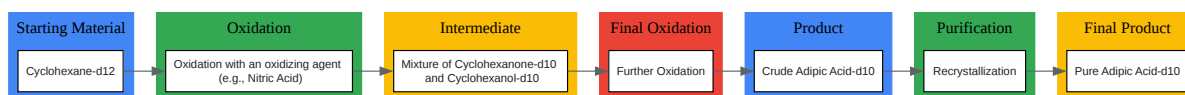
- Principle: Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.
- Apparatus: Test tubes, vortex mixer or sonicator, analytical balance, volumetric flasks.
- Procedure (for a given solvent):
 - A known volume of the solvent is placed in a test tube or flask.

- A small, accurately weighed amount of the solute (deuterated adipic acid) is added.
- The mixture is agitated (e.g., using a vortex mixer or sonicator) at a constant temperature until the solid is fully dissolved.
- If the solid dissolves completely, more solute is added incrementally until saturation is reached (i.e., no more solid dissolves).
- The total mass of the solute dissolved in the known volume of the solvent is recorded to express the solubility, often in units of mg/mL or g/L.

Visualizations

Synthesis of Deuterated Adipic Acid (Adipic acid-d10) Workflow

The synthesis of deuterated adipic acid typically involves the oxidation of a deuterated precursor, such as cyclohexane-d12. The following diagram illustrates a general workflow for this synthesis.

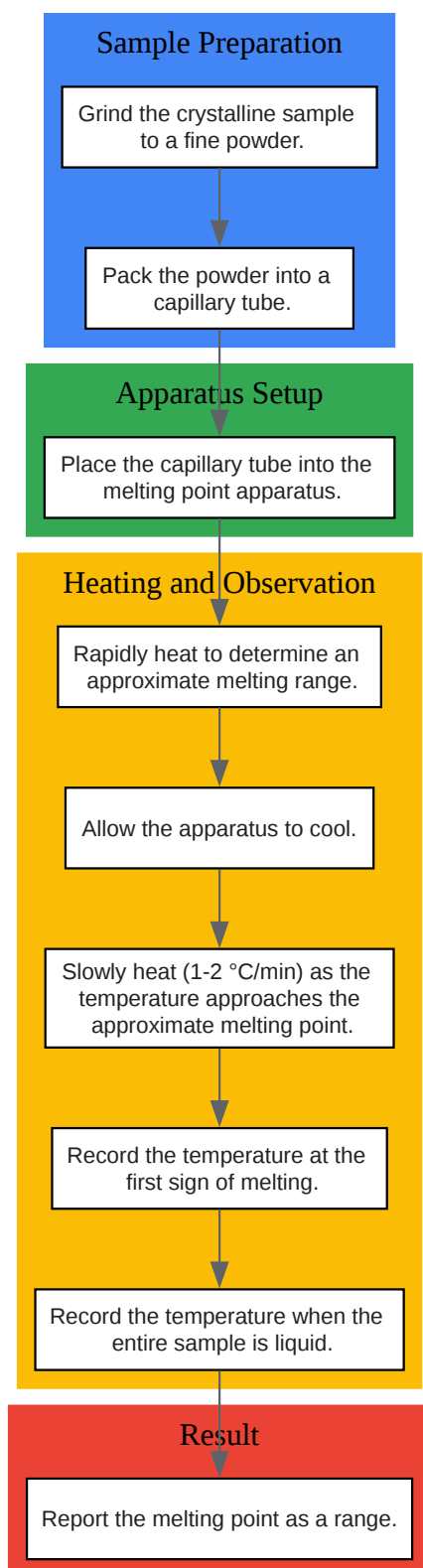


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Caption: A generalized workflow for the synthesis of deuterated adipic acid.

Experimental Workflow for Melting Point Determination

The following diagram outlines the logical steps involved in determining the melting point of a crystalline solid like deuterated adipic acid.



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Caption: A step-by-step workflow for determining the melting point of a solid.

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References

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